

Personal protective equipment for handling BMS-779788

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-779788

Cat. No.: B606250

[Get Quote](#)

Essential Safety and Handling Guide for BMS-779788

Compound of Interest: **BMS-779788** CAS Number: 918348-67-1[1]

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **BMS-779788**. The following procedures and recommendations are designed to ensure the safe handling, storage, and disposal of this potent LXR partial agonist.[2] Given that this compound is intended for research use only and not for human or veterinary use[1], a high degree of caution is warranted.

Hazard Identification and Precautionary Measures

As a potent, biologically active small molecule, **BMS-779788** should be handled as a potentially hazardous compound. While a specific, comprehensive hazard classification is not readily available in the search results, general best practices for handling potent kinase inhibitors should be followed to minimize exposure and ensure a safe laboratory environment.[3]

Personal Protective Equipment (PPE): A Multi-Layered Defense

A multi-layered approach to Personal Protective Equipment (PPE) is mandatory when handling **BMS-779788**. The required level of PPE will vary depending on the specific laboratory activity

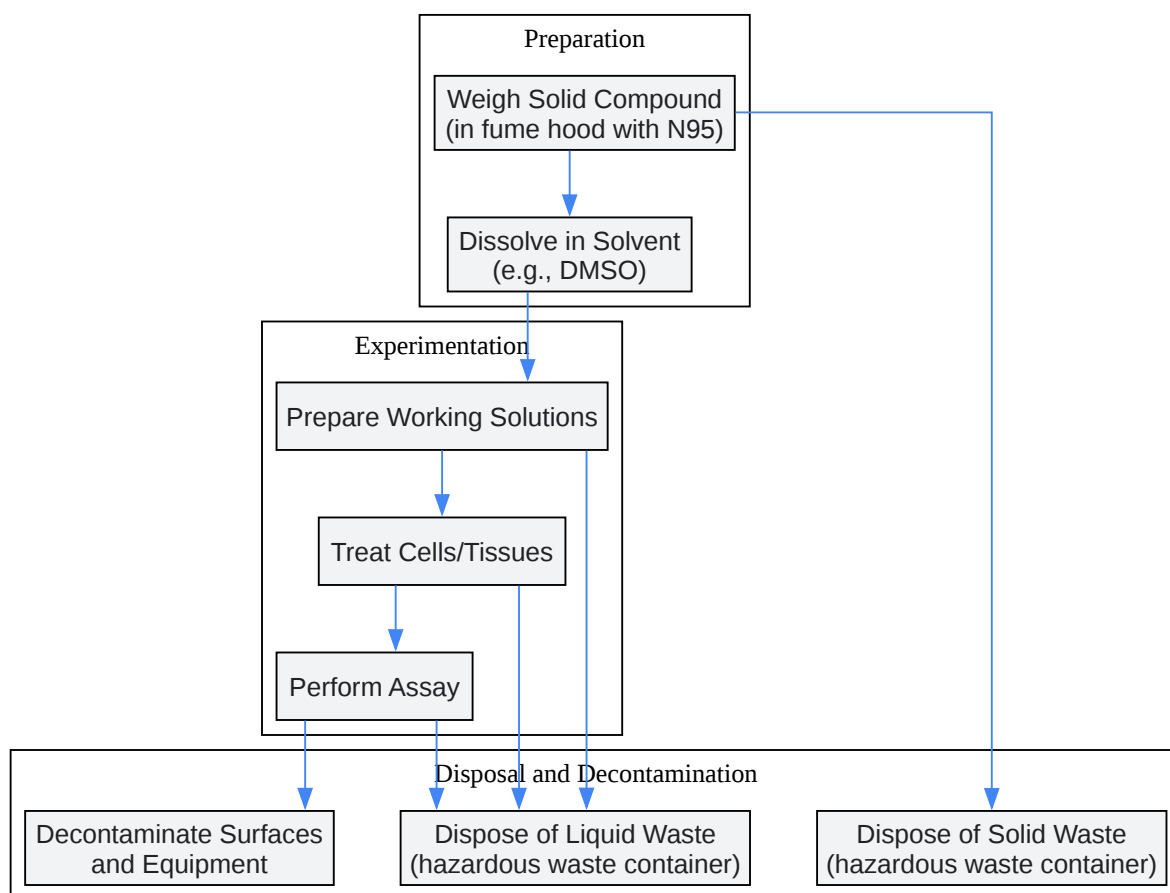
being performed.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator to prevent inhalation of fine powders. Gloves: Two pairs of nitrile gloves (double-gloving), to be changed immediately upon contamination. Eye Protection: Chemical splash goggles to provide a complete seal around the eyes. Lab Coat: A dedicated lab coat, preferably disposable or made of a non-absorbent material. Ventilation: All weighing and aliquoting must be performed in a certified chemical fume hood or a powder containment hood. ^[3]
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield if there is a significant splash risk. Lab Coat: Standard laboratory coat. Ventilation: Work should be conducted in a chemical fume hood. ^[3]
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Biological Safety Cabinet: All cell culture work should be performed in a Class II biological safety cabinet to maintain sterility and protect the user. ^[3]
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat. ^[3]

Operational Plan: Handling and Experimental Use

A clear and concise operational plan is essential for the safe management of **BMS-779788** within the laboratory.

- Designated Area: All work with **BMS-779788** should be conducted in a designated and clearly marked area within the laboratory.
- Fume Hood: All manipulations of the solid compound and concentrated solutions must be performed in a certified chemical fume hood.[3]
- Avoid Contamination: Use dedicated spatulas, glassware, and other equipment. If not possible, thoroughly decontaminate equipment after use.
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling BMS-779788]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606250#personal-protective-equipment-for-handling-bms-779788]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com